

A Comparative Analysis of the Kinase Selectivity of BMT-090605 and LP-935509

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Compound of Interest

Compound Name: BMT-090605

Cat. No.: B15607495

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In the landscape of kinase inhibitor development, particularly for therapeutic areas such as neuropathic pain, the selectivity of a compound is a critical determinant of its potential efficacy and safety. This guide provides a detailed comparison of the selectivity profiles of two notable inhibitors of Adaptor Associated Kinase 1 (AAK1): **BMT-090605** and LP-935509. Both compounds have been identified as potent AAK1 inhibitors with potential applications in pain management. This analysis is intended for researchers, scientists, and drug development professionals seeking to understand the nuanced differences in the target engagement of these molecules.

Executive Summary

Both **BMT-090605** and LP-935509 are highly potent inhibitors of AAK1. However, their selectivity profiles against the closely related kinases BIKE (BMP-2-inducible protein kinase) and GAK (Cyclin G-associated kinase) exhibit notable differences. **BMT-090605** demonstrates higher potency for AAK1, while LP-935509 shows a wider therapeutic window between AAK1 and GAK. The following sections provide a detailed breakdown of their comparative selectivity based on available experimental data.

Data Presentation: Inhibitor Potency (IC50)

The half-maximal inhibitory concentration (IC₅₀) is a key measure of a drug's potency. The table below summarizes the reported IC₅₀ values for **BMT-090605** and LP-935509 against AAK1 and the related kinases BIKE and GAK.

Target Kinase	BMT-090605 IC ₅₀ (nM)	LP-935509 IC ₅₀ (nM)
AAK1	0.6[1]	3.3[2][3][4][5]
BIKE	45[1]	14[2][3]
GAK	60[1]	320[2][3]

Note: Lower IC₅₀ values indicate higher potency.

Based on this data, **BMT-090605** is a more potent inhibitor of AAK1 than LP-935509. However, LP-935509 displays greater selectivity for AAK1 over GAK, with an approximately 97-fold difference in IC₅₀ values, compared to the 100-fold difference for **BMT-090605**. In contrast, LP-935509 is a more potent inhibitor of BIKE than **BMT-090605**.

Experimental Protocols

The following methodologies are based on published research and are provided to offer insight into how the comparative selectivity data was generated.

Recombinant Kinase Inhibition Assays (AAK1, BIKE, GAK)

The in vitro potency of the inhibitors was determined using enzymatic assays with recombinant human kinase domains.

- Kinase Reaction Setup:** The kinase reactions were typically performed in a 384-well plate format. Each reaction well contained the respective kinase (AAK1, BIKE, or GAK), a peptide substrate derived from the $\mu 2$ protein (a known AAK1 substrate), and ATP.
- Inhibitor Addition:** Serial dilutions of the test compounds (**BMT-090605** or LP-935509) were added to the reaction wells.

- **Reaction Initiation and Incubation:** The kinase reaction was initiated by the addition of ATP. The plates were then incubated at a controlled temperature (e.g., 30°C) for a specific duration to allow for substrate phosphorylation.
- **Detection of Phosphorylation:** The level of peptide phosphorylation was quantified. This is often achieved using methods like mobility shift microfluidic electrophoresis or radiometric assays that measure the incorporation of radiolabeled phosphate from [γ - ^{32}P]ATP into the substrate.
- **IC₅₀ Determination:** The inhibitor concentration that resulted in a 50% reduction in kinase activity compared to a vehicle control was determined by fitting the dose-response data to a four-parameter logistic equation.

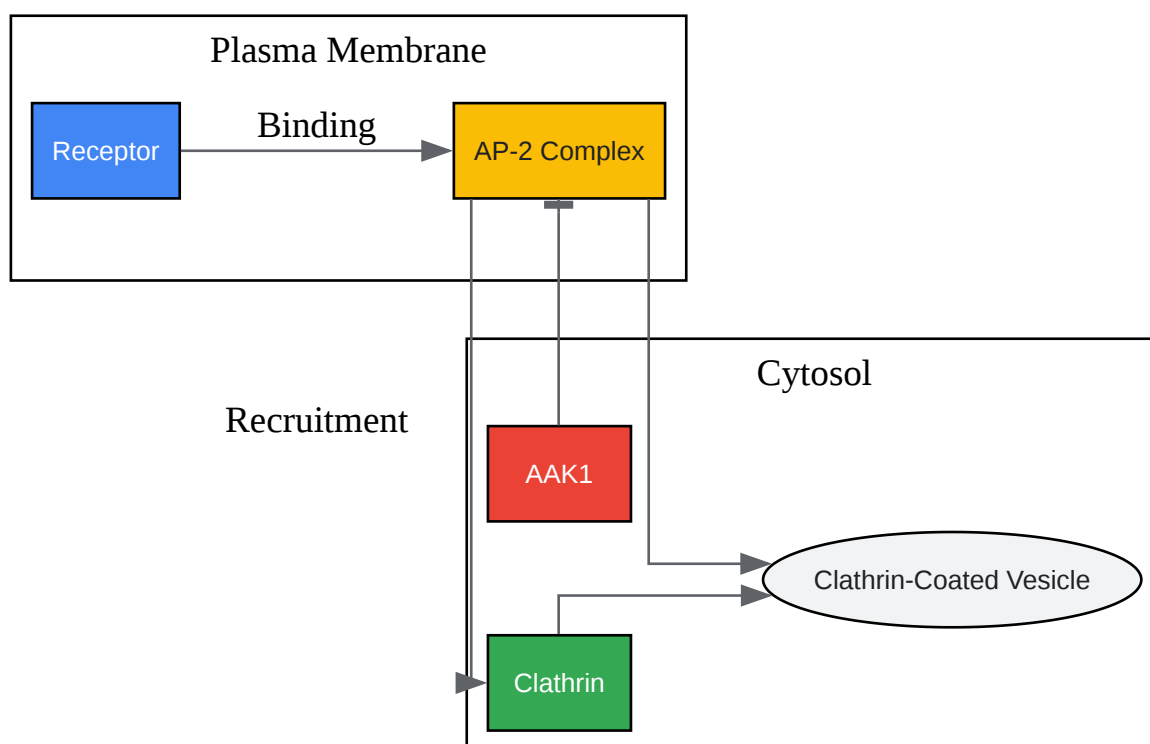
Cellular AAK1 Inhibition Assay

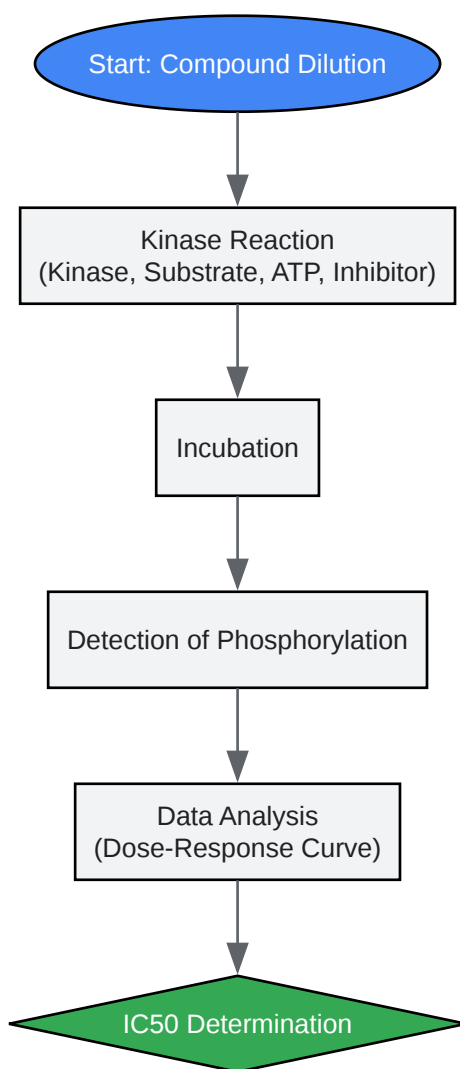
To assess inhibitor activity in a cellular context, a whole-cell assay was employed.

- **Cell Culture and Transfection:** Human embryonic kidney cells (HEK293) were cultured and engineered to overexpress both human AAK1 and its substrate, the μ 2 protein of the AP-2 complex.
- **Compound Treatment:** The engineered cells were treated with varying concentrations of the test inhibitors.
- **Cell Lysis and Immunoprecipitation:** Following incubation with the inhibitors, the cells were lysed, and the μ 2 protein was isolated using immunoprecipitation.
- **Phosphorylation Analysis:** The phosphorylation status of the immunoprecipitated μ 2 protein at threonine 156 (the AAK1 target site) was determined, typically by Western blotting using a phospho-specific antibody.
- **Cellular IC₅₀ Calculation:** The concentration of the inhibitor that caused a 50% reduction in the phosphorylation of μ 2 in the treated cells was calculated.

Visualizations

Signaling Pathway of AAK1 in Clathrin-Mediated Endocytosis





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